

Performance Showdown: Disperse Red 11 Versus Azo Dyes in Textile Applications

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Compound of Interest

Compound Name: Disperse Red 11

Cat. No.: B1330411

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In the competitive landscape of textile coloration, the selection of dyes is paramount to achieving desired aesthetics, durability, and performance. This guide offers an in-depth comparative analysis of **Disperse Red 11**, an anthraquinone dye, against a selection of prominent azo disperse dyes. This report is tailored for researchers, scientists, and drug development professionals who require a nuanced understanding of dye performance characteristics, supported by experimental data.

Executive Summary

Disperse Red 11 demonstrates commendable performance across several key metrics for dyeing synthetic fibers, particularly polyester. It is recognized for its good lightfastness and wash fastness.[1][2] Azo dyes, constituting the largest class of disperse dyes, offer a broad color gamut and high tinctorial strength but exhibit more variability in performance, especially concerning lightfastness.[3][4] The choice between **Disperse Red 11** and an azo alternative will hinge on the specific requirements of the application, including desired shade, fastness properties, and cost-effectiveness.

Quantitative Performance Data

The following tables summarize the key fastness properties of **Disperse Red 11** in comparison to several red azo dyes when applied to polyester fabric. The ratings are based on standardized testing protocols, with higher numbers indicating superior performance.

Table 1: Fastness Properties of **Disperse Red 11** and Selected Azo Dyes

Dye	C.I. Name	CAS Number	Light Fastness (Xenon Arc) (1-8 scale)	Wash Fastness (Color Change) (1-5 scale)	Sublimation Fastness (Staining) (1-5 scale)
Disperse Red 11	Disperse Red 11	2872-48-2	3[5]	4-5	4-5 (180°C)
Disperse Red 1	Disperse Red 1	2872-52-8	Data Not Available	Data Not Available	Data Not Available
Disperse Red 73	Disperse Red 73	16889-10-4	6	Data Not Available	Data Not Available
Disperse Red 82	Disperse Red 82	12223-42-6	Data Not Available	Data Not Available	4/5
Disperse Red 167	Disperse Red 167	61968-52-3	Data Not Available	4/5	Data Not Available

Note: Fastness properties can vary depending on the specific substrate, dyeing process, and depth of shade.

Experimental Protocols

The performance data presented in this guide is based on standardized testing methodologies to ensure comparability and reproducibility. The following are detailed protocols for the key experiments cited.

Light Fastness Testing (ISO 105-B02)

Principle: This test evaluates the resistance of the color of textiles to the action of an artificial light source that simulates natural daylight (D65) using a xenon arc lamp.

Apparatus:

- Xenon arc lamp apparatus
- Lightfastness standards (Blue Wool Scale)
- Grey scale for assessing color change

Procedure:

- A specimen of the dyed textile is mounted on a sample holder alongside a set of Blue Wool standards (rated 1-8, with 8 being the highest fastness).
- The samples and standards are exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity.
- The exposure is continued until a specified amount of fading has occurred on the test specimen or the standards.
- The light fastness of the specimen is assessed by comparing the change in its color with that of the Blue Wool standards. The rating is the number of the Blue Wool standard that shows a similar degree of fading.

Wash Fastness Testing (ISO 105-C06)

Principle: This test is designed to determine the resistance of the color of textiles to domestic or commercial laundering procedures.

Apparatus:

- A suitable washing machine (e.g., Launder-Ometer)
- Stainless steel balls (for mechanical action)
- Multifiber adjacent fabric
- Grey scale for assessing color change and staining

Procedure:

- A specimen of the dyed textile is stitched together with a multifiber adjacent fabric containing strips of various common fibers (e.g., cotton, wool, polyester, nylon, acrylic).
- The composite sample is placed in a stainless steel container with stainless steel balls and a standardized washing solution.
- The container is then agitated in the washing machine at a specified temperature and for a specific duration.
- After washing, the sample is rinsed and dried.
- The change in color of the dyed specimen is assessed using the grey scale for color change. The staining of each fiber in the multifiber adjacent fabric is assessed using the grey scale for staining.

Sublimation Fastness Testing (ISO 105-P01)

Principle: This test assesses the resistance of the color of textiles to sublimation, which is the tendency of some dyes to vaporize when heated and then deposit on adjacent materials.

Apparatus:

- A heat press or a suitable heating device capable of maintaining a constant temperature
- Undyed polyester fabric
- Grey scale for assessing staining

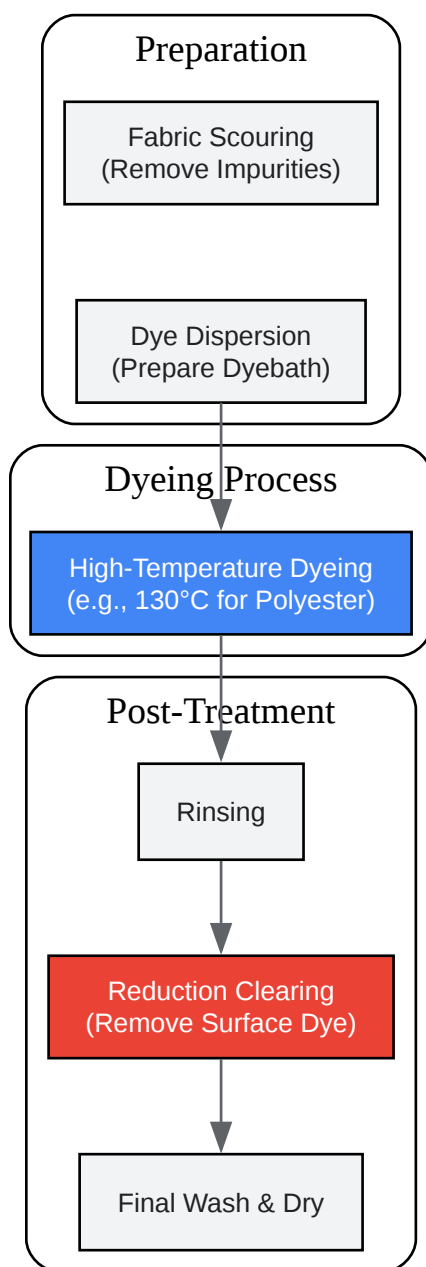
Procedure:

- A specimen of the dyed textile is placed between two pieces of undyed polyester fabric.
- The composite sample is placed in the heating device and subjected to a specified temperature (e.g., 180°C, 200°C, or 220°C) and pressure for a set time (e.g., 30 seconds).
- After heating, the sample is removed and allowed to cool.

- The degree of staining on the undyed polyester fabrics is assessed using the grey scale for staining.

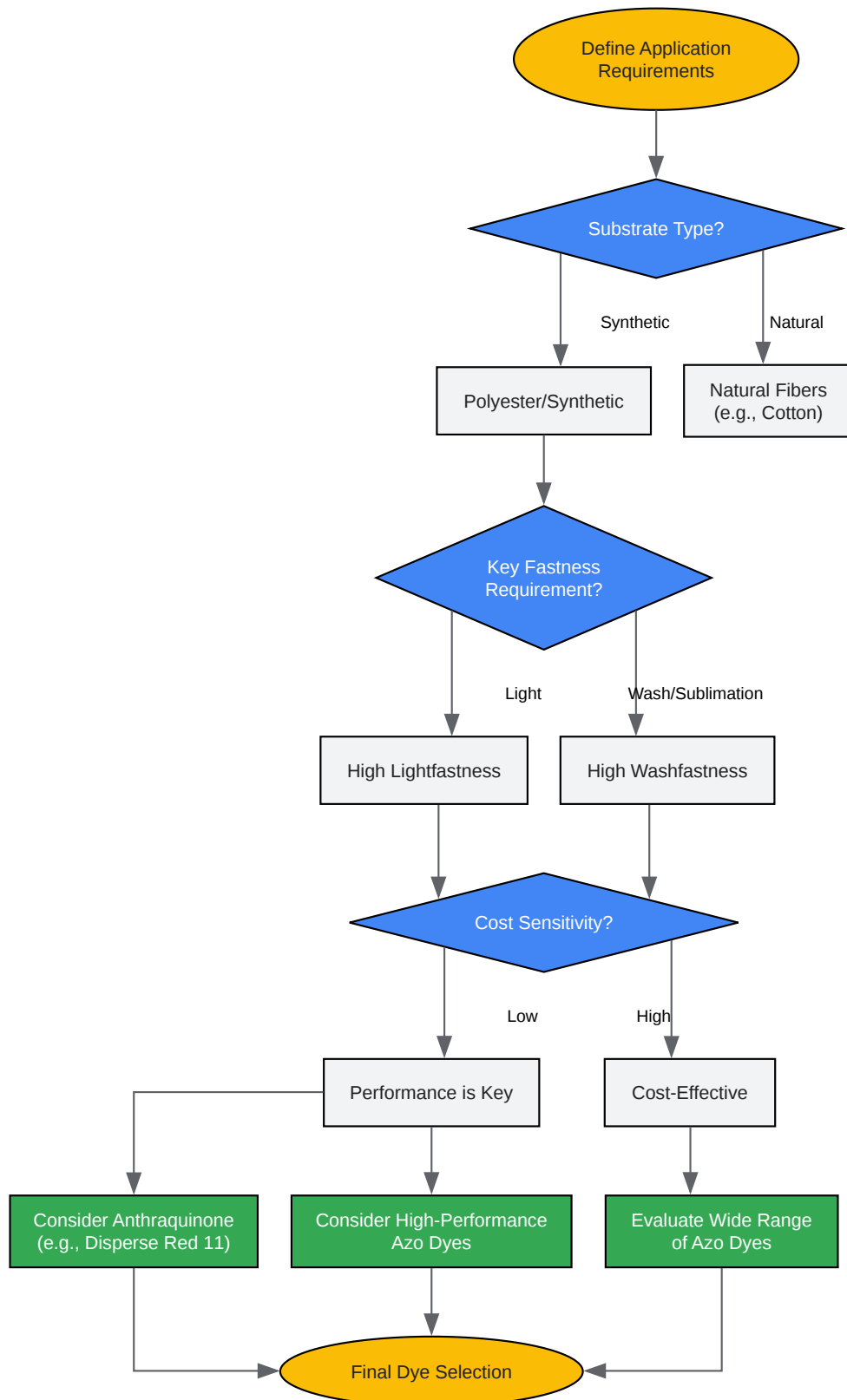
Visualized Workflows and Relationships

To further clarify the processes involved in textile dyeing and dye selection, the following diagrams have been generated using Graphviz.



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A generalized workflow for dyeing polyester fabric with disperse dyes.



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A logical decision-making process for selecting a disperse red dye.

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